

Initial In Vitro Characterization of YM-08: A Technical Guide

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Compound of Interest

Compound Name: YM-08

Cat. No.: B15587747

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This technical guide provides a comprehensive overview of the initial in vitro characterization of **YM-08**, a blood-brain barrier permeable derivative of the Hsp70 inhibitor MKT-077. **YM-08** has been identified as a promising compound for targeting tauopathies, such as Alzheimer's disease, due to its ability to reduce pathogenic tau levels.^{[1][2][3][4]} This document summarizes key quantitative data, details experimental methodologies, and visualizes the compound's mechanism of action and experimental workflows.

Core Data Presentation

The following tables summarize the key quantitative data from the initial in vitro characterization of **YM-08**.

Table 1: Binding Affinity of **YM-08** for Hsp70 Family Proteins

Target Protein	Binding Affinity (KD)	Assay Method
Hsc70NBD	~4 μ M	Biolayer Interferometry (BLI)
Hsp72 (HSPA1)	~2 μ M	Biolayer Interferometry (BLI)

Data sourced from primary characterization studies of **YM-08**.[\[5\]](#)

Table 2: Inhibitory Activity of **YM-08**

Assay	IC50	Notes
Hsp70 Binding (ELISA)	> 50 μ M	Competitive binding assay against biotinylated MKT-077. [5]
Hlj1-stimulated Ssa1 ATPase Activity	Partial Inhibition	YM-08 showed minimal effect on the intrinsic ATPase activity of Ssa1. [5]

This data indicates that while **YM-08** binds to Hsp70, its direct competitive inhibition at the MKT-077 binding site and its effect on basal ATPase activity are nuanced.

Key Experimental Protocols

Detailed methodologies for the key experiments performed in the characterization of **YM-08** are provided below.

Biolayer Interferometry (BLI) for Binding Affinity Determination

This protocol outlines the steps for measuring the binding affinity of **YM-08** to Hsp70 proteins.

Materials:

- BLI instrument (e.g., Octet RED)
- Streptavidin (SA) biosensors

- Biotinylated Hsc70NBD or Hsp72
- **YM-08** stock solution (in DMSO)
- Assay Buffer (e.g., PBS with 0.02% Tween-20 and 0.1% BSA)
- 96-well black microplate

Procedure:

- Hydration: Hydrate the streptavidin biosensors in assay buffer for at least 10 minutes prior to use.
- Immobilization: Immobilize the biotinylated Hsc70NBD or Hsp72 onto the surface of the streptavidin biosensors.
- Baseline: Establish a stable baseline for the immobilized biosensors in assay buffer.
- Association: Transfer the biosensors to wells containing serial dilutions of **YM-08** in assay buffer to measure the association rate (k_{on}).
- Dissociation: Move the biosensors back to wells containing only assay buffer to measure the dissociation rate (k_{off}).
- Data Analysis: Fit the resulting sensorgrams to a 1:1 binding model to calculate the equilibrium dissociation constant (K_D).

Hsp70 ATPase Activity Assay

This protocol describes a method to assess the effect of **YM-08** on the ATPase activity of Hsp70.

Materials:

- Purified yeast Ssa1p (Hsp70) and Hlj1p (co-chaperone)
- **YM-08** stock solution (in DMSO)
- Assay Buffer (e.g., 25 mM HEPES, pH 7.5, 100 mM KCl, 10 mM MgCl₂, 1 mM DTT)

- ATP
- Malachite green reagent for phosphate detection

Procedure:

- **Reaction Setup:** In a 96-well plate, prepare reaction mixtures containing Ssa1p, with or without Hlj1p, in the assay buffer.
- **Compound Addition:** Add varying concentrations of **YM-08** or DMSO (vehicle control) to the reaction mixtures.
- **Initiation:** Initiate the reaction by adding a defined concentration of ATP.
- **Incubation:** Incubate the plate at 37°C for a specified time (e.g., 60 minutes).
- **Detection:** Stop the reaction and measure the amount of inorganic phosphate released using the malachite green reagent.
- **Data Analysis:** Calculate the percentage of ATP hydrolysis relative to the control and determine the effect of **YM-08** on ATPase activity.

Enzyme-Linked Immunosorbent Assay (ELISA) for Competitive Binding

This protocol details the competitive ELISA used to assess the binding of **YM-08** to Hsp70.

Materials:

- Immobilized human Hsc70
- Biotinylated MKT-077
- **YM-08** stock solution (in DMSO)
- Streptavidin-HRP conjugate
- TMB substrate

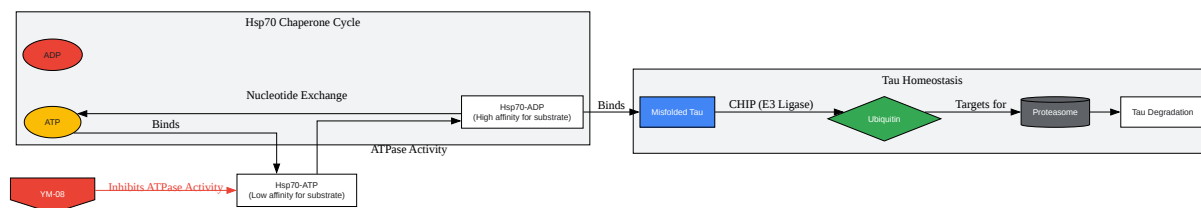
- Stop solution (e.g., 1 M H₂SO₄)
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- Blocking Buffer (e.g., PBS with 1% BSA)
- 96-well microplate

Procedure:

- Coating: Coat the wells of a 96-well plate with human Hsc70 and incubate overnight.
- Blocking: Wash the wells and block with blocking buffer to prevent non-specific binding.
- Competition: Add a fixed concentration of biotinylated MKT-077 along with serial dilutions of **YM-08** to the wells. Incubate to allow for competitive binding.
- Detection: Wash the wells and add streptavidin-HRP conjugate. Incubate to allow binding to the biotinylated MKT-077.
- Development: After another wash step, add TMB substrate and incubate until a color change is observed.
- Measurement: Stop the reaction with the stop solution and measure the absorbance at 450 nm. A decrease in signal indicates displacement of biotinylated MKT-077 by **YM-08**.

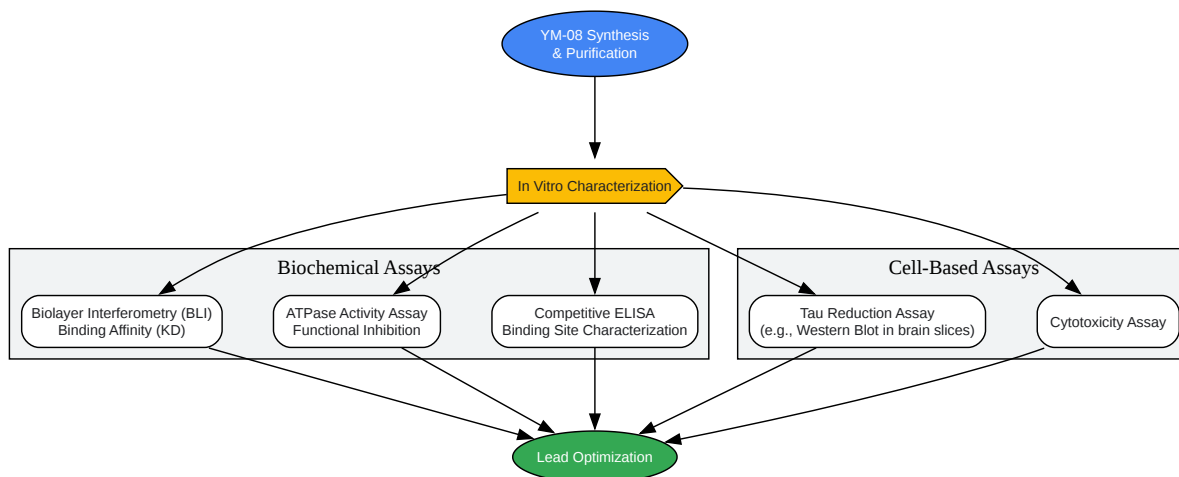
Visualizations

The following diagrams illustrate the proposed signaling pathway of **YM-08** and a typical experimental workflow.



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YM-08 inhibits Hsp70 ATPase activity, promoting tau degradation.



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Workflow for the in vitro characterization of **YM-08**.

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